

Potassium laurate chemical structure and IUPAC name

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Compound of Interest

Compound Name: *Potassium laurate*

Cat. No.: *B158881*

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An In-depth Technical Guide to **Potassium Laurate** for Researchers and Drug Development Professionals

This guide provides a comprehensive overview of **potassium laurate**, a compound of significant interest in various scientific and industrial fields, including pharmaceuticals.

Chemical Identity and Structure

Potassium laurate is the potassium salt of lauric acid, a saturated fatty acid with a 12-carbon chain.^[1] Its amphiphilic nature, possessing both a hydrophilic carboxylate head and a hydrophobic hydrocarbon tail, underpins its utility as a surfactant and emulsifier.^[2]

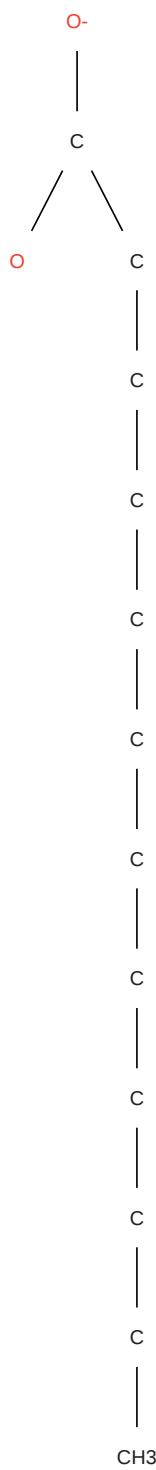
IUPAC Name: Potassium dodecanoate^[3]

Synonyms: Lauric acid, potassium salt; Dodecanoic acid, potassium salt^{[1][3]}

Chemical Formula: $C_{12}H_{23}KO_2$ ^{[4][5]}

Below is a diagram representing the chemical structure of **potassium laurate**.

K+

[Click to download full resolution via product page](#)**Caption: Chemical structure of potassium laurate.**

Physicochemical Properties

A summary of the key physicochemical properties of **potassium laurate** is presented in the table below. These properties are crucial for its application in various formulations.

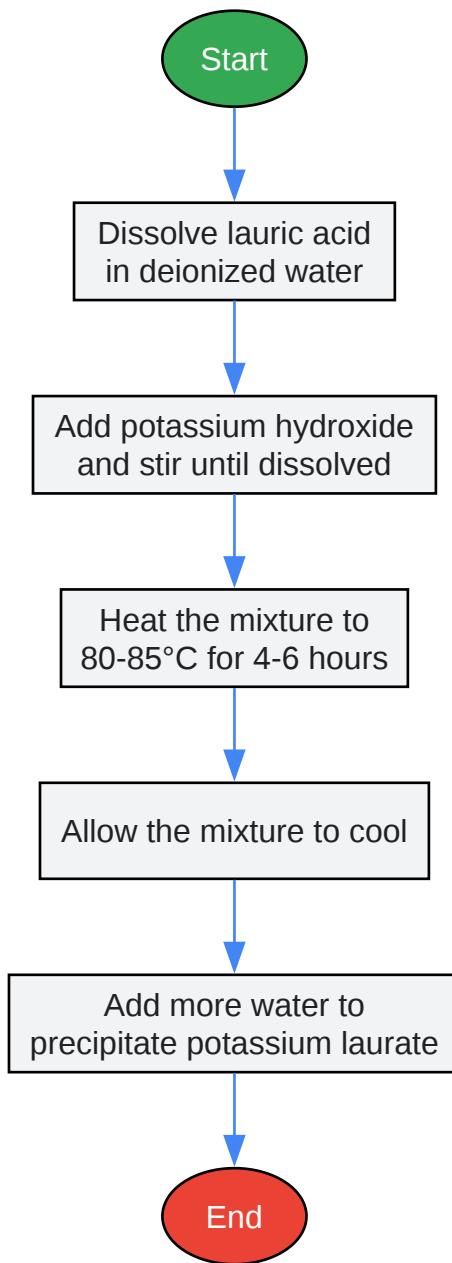
Property	Value	Reference
Molecular Weight	238.41 g/mol	[3][5]
Appearance	White or off-white powder or crystalline solid; light-tan paste	[4][5][6]
Melting Point	43.8 °C	[5]
Boiling Point	296.1 °C	[5]
Solubility	Soluble in water and alcohol	[4][5][6]
CAS Number	10124-65-9	[4]
pH	Approximately 9-10 in aqueous solution	[4]

Experimental Protocols

Synthesis of Potassium Laurate

Potassium laurate is typically synthesized via a neutralization reaction between lauric acid and potassium hydroxide.[2][5]

Workflow for the Synthesis of **Potassium Laurate**:

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Caption: Workflow for the synthesis of **potassium laurate**.

Detailed Methodology:

- Dissolve 14.4 g of lauric acid in 100 mL of deionized water.[7]
- Add 17.6 g of potassium hydroxide to the solution and stir until it is fully dissolved.[7]

- Heat the resulting mixture to a temperature between 80-85°C for a duration of 4-6 hours.[7]
- After the heating phase, allow the mixture to cool down.[7]
- To induce the precipitation of **potassium laurate**, add more deionized water.[7]

Application in Decellularization for Tissue Engineering

Potassium laurate has been investigated as an alternative to harsher detergents like sodium dodecyl sulfate (SDS) in the decellularization of tissues, such as lungs, for bioengineering applications.[7] Its use has been shown to better preserve the microarchitecture of the extracellular matrix (ECM).[7]

Experimental Considerations:

- Concentration: The concentration of **potassium laurate** is a critical parameter that needs to be optimized for different tissue types to achieve efficient decellularization while minimizing ECM damage.
- Perfusion/Agitation: The method of delivery of the **potassium laurate** solution to the tissue (e.g., perfusion for whole organs or agitation for smaller tissue samples) influences the efficiency of cell removal.
- Washing Steps: Thorough washing steps after decellularization are essential to remove residual **potassium laurate** and cellular debris, which could otherwise elicit an inflammatory response upon implantation.

Applications in Drug Development

The properties of **potassium laurate** make it a valuable excipient in pharmaceutical formulations.

- Emulsifying Agent: It is used to form and stabilize emulsions, which are mixtures of immiscible liquids like oil and water. This is particularly useful for the formulation of creams, lotions, and some oral and parenteral drug delivery systems.[1][2]
- Surfactant: As a surfactant, it lowers the surface tension between different phases, which can enhance the wetting of solid drug particles and improve their dissolution rate.[2]

- Antimicrobial Activity: Lauric acid and its salts, including **potassium laurate**, exhibit antimicrobial properties.^[2] This intrinsic activity can be beneficial in certain topical and oral formulations to prevent microbial growth. The proposed mechanism involves the disruption of microbial cell membranes.^[7]
- Stabilizer in Nanoemulsions: Research is exploring the role of **potassium laurate** in stabilizing nanoemulsions for drug delivery.^[2] The small droplet size of nanoemulsions can improve the bioavailability of poorly water-soluble drugs.

Safety and Regulatory Information

Potassium laurate is generally considered safe for use in cosmetic and personal care products at typical concentrations.^[4] However, it can cause skin irritation in some individuals, particularly at high concentrations.^[4] For pharmaceutical applications, the appropriate regulatory guidelines for excipients must be followed to ensure patient safety.

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